

Miglyol 840: A Comprehensive Technical Guide for Laboratory Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Miglyol 840

Cat. No.: B3283889

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the multifaceted role of **Miglyol 840** as a non-polar solvent in laboratory experiments, with a particular focus on its application in pharmaceutical research and development.

Introduction to Miglyol 840

Miglyol 840 is a high-purity propylene glycol diester of saturated vegetable fatty acids, specifically caprylic acid (C8) and capric acid (C10).[1][2][3] It is a clear, virtually colorless, and odorless oily liquid with a neutral taste.[1] Due to its unique physicochemical properties, **Miglyol 840** has established itself as a versatile and reliable non-polar solvent and vehicle in a wide array of laboratory and pharmaceutical applications.

Manufactured under tightly controlled conditions, **Miglyol 840** is characterized by its high purity, being free from additives like antioxidants, solvents, and catalyst residues.[2][4][5] Its stability against oxidation and low water content contribute to its long shelf life and resistance to rancidity, offering a distinct advantage over many vegetable oils.[1]

Physicochemical Properties

The utility of **Miglyol 840** in experimental settings is defined by its chemical and physical characteristics. The following tables summarize the key quantitative data for this excipient.

Table 1: General Physicochemical Properties of **Miglyol 840**

Property	Value	Units	Reference
Chemical Name	Propylene Glycol Dicaprylate/Dicaprate	-	[1]
INCI Name	Propylene Glycol Dicaprylate/Dicaprate	-	[2]
Molecular Formula	C39H80O10	g/mol	[4][6]
Appearance	Clear, virtually colorless liquid	-	[1]
Odor & Taste	Neutral	-	[1]
Density at 20 °C	0.91 – 0.93	g/cm ³	[2]
Viscosity at 20 °C	9 – 12	mPa·s	[1][2]
Refractive Index at 20 °C	1.440 – 1.442	-	[2]
Water Content	max. 0.1	%	[1]
Oxidation Stability	High	-	[2]

Table 2: Chemical Composition and Purity of **Miglyol 840**

Parameter	Specification	Units	Reference
Acid Value	max. 0.2	mg KOH/g	[1]
Hydroxyl Value	max. 10	mg KOH/g	[1]
Saponification Value	320 – 335	mg KOH/g	[2]
Iodine Value	max. 0.5	g I/100g	[2]
Peroxide Value	max. 1.0	meq O/kg	[2]
Heavy Metals	max. 10	mg/kg	[2]
Caprylic Acid (C8:0)	65.0 – 80.0	%	[2]
Capric Acid (C10:0)	20.0 – 35.0	%	[2]

Table 3: Solubility Profile of **Miglyol 840**

Solvent	Solubility
Water and Glycerol	Insoluble
Hexane, Toluene, Diethyl ether, Ethyl acetate, Acetone, Isopropanol, Ethanol (96%)	Soluble
Natural Oils and Paraffin Hydrocarbons	Miscible in all ratios

Source:[1][2][4]

Applications in a Laboratory Setting

Miglyol 840's favorable properties make it a valuable tool for researchers and formulation scientists.

Vehicle for Poorly Soluble Compounds

A primary application of **Miglyol 840** is as a non-polar solvent and carrier for lipophilic and poorly water-soluble active pharmaceutical ingredients (APIs).[7] Its excellent solubilizing

capacity for a wide range of molecules facilitates their incorporation into various dosage forms for preclinical and clinical studies.[7]

Formulation of Drug Delivery Systems

Miglyol 840 is a key component in the development of advanced drug delivery systems, particularly for oral and parenteral administration.

- **Self-Emulsifying Drug Delivery Systems (SEDDS):** In oral drug delivery, **Miglyol 840** is frequently used as the oil phase in SEDDS formulations.[8][9] These isotropic mixtures of oil, surfactant, and sometimes a cosolvent, spontaneously form fine oil-in-water emulsions upon gentle agitation in the aqueous environment of the gastrointestinal tract.[10][11] This enhances the solubilization and absorption of poorly soluble drugs.[9][10]
- **Parenteral Formulations:** The low viscosity of **Miglyol 840** makes it a suitable carrier for intramuscular (i.m.) and subcutaneous (s.c.) injections.[1][4] It provides a stable, biocompatible vehicle for sustained release of APIs.

Topical and Transdermal Research

With its excellent spreadability, good skin absorption, and emollient properties, **Miglyol 840** is an ideal vehicle for topical and transdermal drug delivery studies.[1][2][4] It is non-occlusive, meaning it does not block skin respiration.[2][4]

Experimental Protocols

The following sections provide detailed methodologies for key experiments involving **Miglyol 840**.

Protocol for Determining API Solubility in Miglyol 840

Objective: To determine the saturation solubility of an active pharmaceutical ingredient (API) in **Miglyol 840**.

Materials:

- Active Pharmaceutical Ingredient (API) powder

- **Miglyol 840**
- Vials with screw caps
- Analytical balance
- Shaking incubator or orbital shaker
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument
- Syringe filters (e.g., 0.45 μm PTFE)

Procedure:

- Add an excess amount of the API powder to a pre-weighed vial.
- Record the exact weight of the API.
- Add a known volume or weight of **Miglyol 840** to the vial.
- Securely cap the vial and place it in a shaking incubator set to a controlled temperature (e.g., 25 °C or 37 °C).
- Agitate the mixture for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.
- After the incubation period, visually inspect the vials to confirm the presence of undissolved API, indicating saturation.
- Centrifuge the vials at a high speed (e.g., 10,000 rpm for 15 minutes) to pellet the excess solid API.
- Carefully withdraw an aliquot of the supernatant using a syringe.
- Filter the supernatant through a syringe filter to remove any remaining solid particles.

- Accurately dilute the filtered supernatant with a suitable solvent (e.g., a mobile phase component for HPLC analysis).
- Quantify the concentration of the API in the diluted sample using a validated analytical method (e.g., HPLC).
- Calculate the saturation solubility of the API in **Miglyol 840**, typically expressed in mg/mL.

Protocol for the Formulation of a Self-Emulsifying Drug Delivery System (SEDDS)

Objective: To formulate a stable SEDDS using **Miglyol 840** as the oil phase.

Materials:

- **Miglyol 840** (oil phase)
- A suitable surfactant (e.g., Tween 80, Cremophor RH40)
- A suitable cosurfactant/cosolvent (e.g., Transcutol, Capmul MCM)
- The API of interest
- Glass beakers and magnetic stirrer
- Water bath

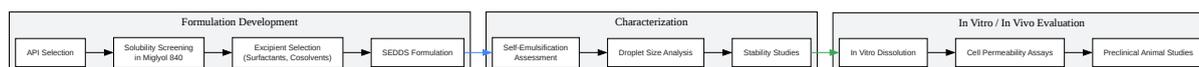
Procedure:

- Based on preliminary screening studies, select the appropriate oil, surfactant, and cosurfactant.
- Accurately weigh the required amounts of **Miglyol 840**, surfactant, and cosurfactant into a glass beaker.
- Heat the mixture in a water bath to a slightly elevated temperature (e.g., 40 °C) to reduce viscosity and facilitate mixing.

- Stir the components gently with a magnetic stirrer until a clear, homogenous mixture is obtained.
- Accurately weigh the API and add it to the excipient mixture.
- Continue stirring until the API is completely dissolved.
- To assess the self-emulsification properties, add a small volume of the formulation (e.g., 1 mL) to a larger volume of distilled water (e.g., 250 mL) at 37 °C with gentle agitation.
- Observe the formation of the emulsion. A rapid formation of a clear or slightly bluish-white emulsion indicates good self-emulsification.
- Characterize the resulting emulsion for droplet size, polydispersity index, and zeta potential.

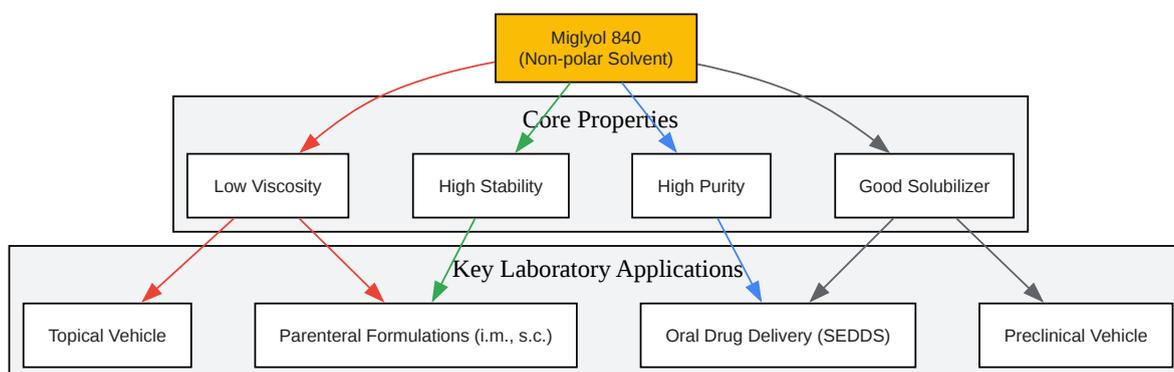
Visualizations

The following diagrams illustrate key workflows and concepts related to the use of **Miglyol 840** in a laboratory setting.



[Click to download full resolution via product page](#)

Workflow for developing a **Miglyol 840**-based SEDDS formulation.



[Click to download full resolution via product page](#)

Relationship between **Miglyol 840**'s properties and its applications.

Safety and Handling

Miglyol 840 is generally regarded as a safe and non-toxic material for its intended applications. [1][12] It has been granted GRAS (Generally Recognized as Safe) status for use in food.[1] Standard laboratory safety precautions should be observed when handling **Miglyol 840**, including wearing appropriate personal protective equipment such as gloves and safety glasses.[13] It is important to consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal.[12][13]

Conclusion

Miglyol 840 is a high-quality, versatile non-polar solvent with a well-defined safety profile and a broad range of applications in laboratory research, particularly in the field of drug development. Its excellent solubilizing capabilities, low viscosity, and high stability make it an invaluable tool for formulating and delivering poorly water-soluble compounds. This guide provides a comprehensive overview of its properties, applications, and relevant experimental protocols to assist researchers and scientists in leveraging the full potential of **Miglyol 840** in their work.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ptacts.uspto.gov [ptacts.uspto.gov]
- 2. s3.amazonaws.com [s3.amazonaws.com]
- 3. China MIGLYOL 840 Manufacturers Suppliers Factory - Wholesale MIGLYOL 840 for Sale [fzbiotech.com]
- 4. medlabgear.com [medlabgear.com]
- 5. ozvials.com.au [ozvials.com.au]
- 6. Miglyol 840 | C39H80O10 | CID 53471835 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. pharmaexcipients.com [pharmaexcipients.com]
- 8. research.monash.edu [research.monash.edu]
- 9. pharmaexcipients.com [pharmaexcipients.com]
- 10. researchgate.net [researchgate.net]
- 11. Self-Emulsifying Drug Delivery Systems (SEDDS): Transition from Liquid to Solid—A Comprehensive Review of Formulation, Characterization, Applications, and Future Trends [mdpi.com]
- 12. haenseler.ch [haenseler.ch]
- 13. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Miglyol 840: A Comprehensive Technical Guide for Laboratory Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3283889#miglyol-840-as-a-non-polar-solvent-in-laboratory-experiments>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com